

An Independent Verification of Manufacturer's Claims for Tetrapeptide-5

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Compound of Interest

Compound Name: Tetrapeptide-5

Cat. No.: B611305

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A Comparative Guide for Researchers and Drug Development Professionals

This guide provides an objective analysis of the claims associated with the cosmetic ingredient Acetyl **Tetrapeptide-5**. It aims to offer a resource for researchers, scientists, and professionals in drug development by comparing manufacturer-provided data with available scientific literature. This document summarizes the purported mechanisms of action, presents quantitative data from clinical studies, and contrasts **Tetrapeptide-5** with other commercially available peptides for similar applications.

Overview of Manufacturer Claims and Proposed Mechanisms

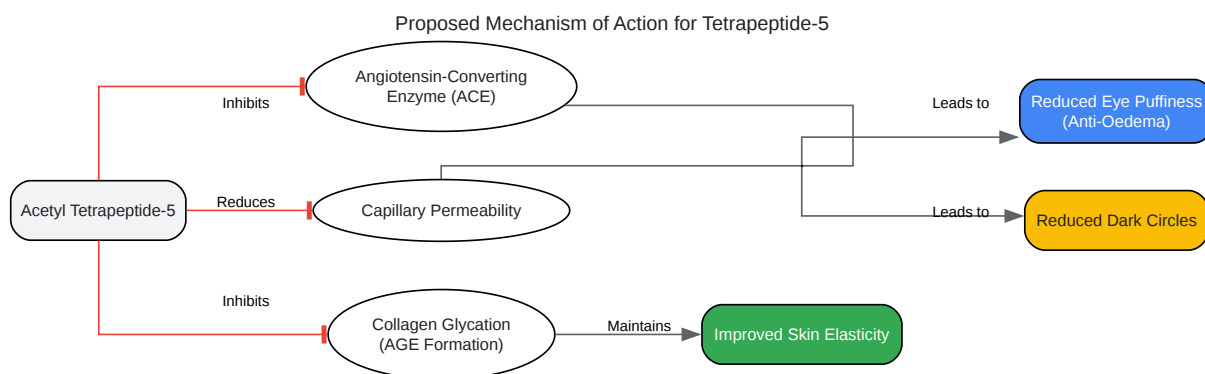
Acetyl **Tetrapeptide-5**, a synthetic four-amino-acid peptide, is widely marketed for its efficacy in reducing periorbital puffiness, dark circles, and improving skin elasticity.^{[1][2][3]} The primary proposed mechanisms of action are:

- **Anti-Oedema Effect:** The peptide is claimed to improve lymphatic circulation and reduce capillary permeability.^{[2][4]} This action helps to prevent the accumulation of fluid in the delicate under-eye area, which is a primary cause of puffiness.^{[4][5]}
- **ACE Inhibition:** Some sources suggest that Acetyl **Tetrapeptide-5** inhibits the Angiotensin-Converting Enzyme (ACE).^{[4][6]} By inhibiting ACE, the peptide may have an anti-

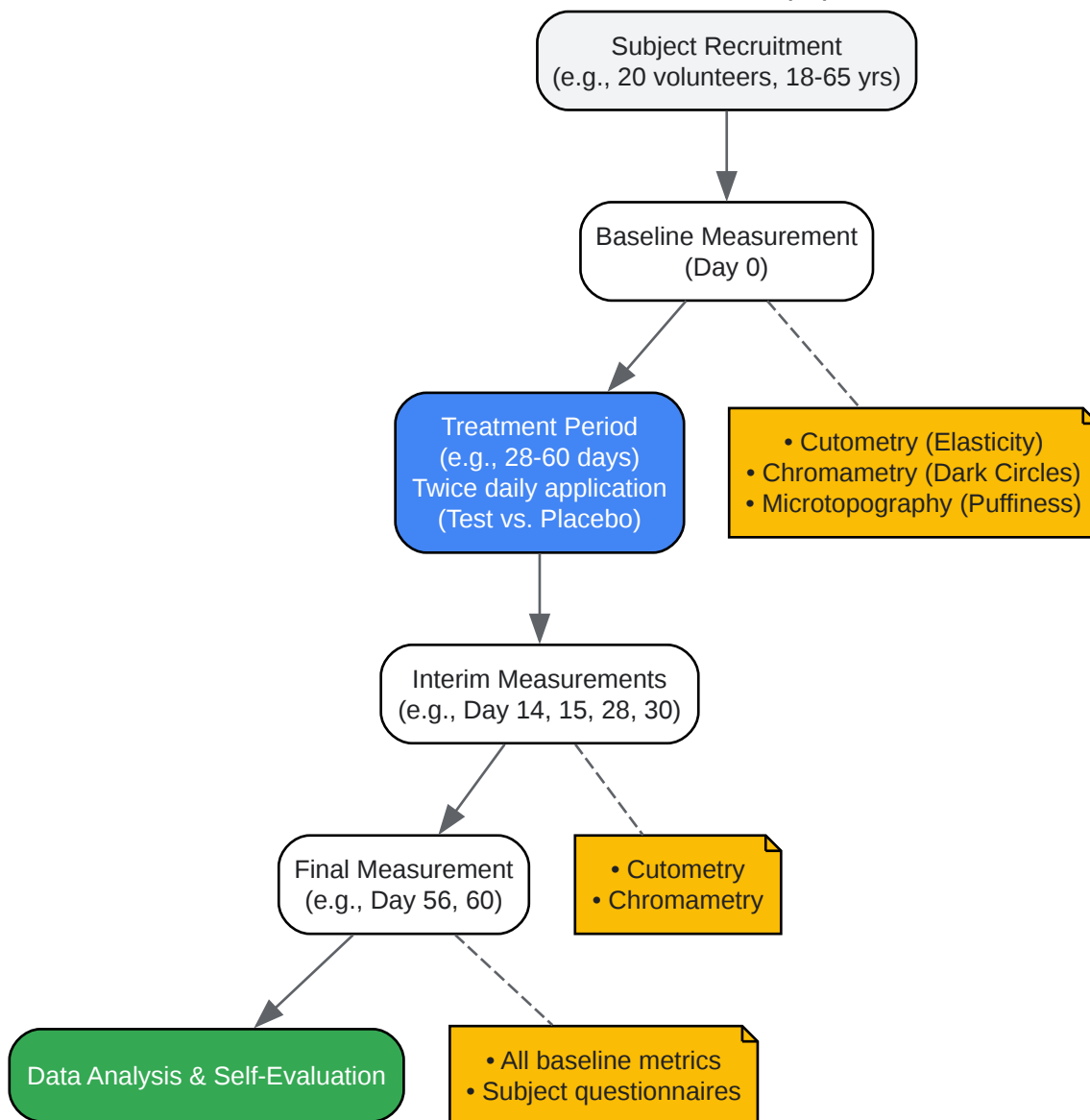
hypertensive effect, improving local blood circulation and reducing fluid leakage from blood vessels.[4]

- Anti-Glycation Effect: The peptide is reported to prevent the cross-linking of collagen induced by glycation, a process where sugar molecules damage proteins like collagen and elastin.[2][4][5] By inhibiting this process, it helps maintain the skin's elasticity and firmness, which can be compromised in the under-eye area.[2][7]

The following diagram illustrates the proposed multi-faceted mechanism of action for **Tetrapeptide-5**.



Generalized Clinical Trial Workflow for Tetrapeptide-5

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References

- 1. naturalorganicskincare.com [naturalorganicskincare.com]

- 2. Acetyl Tetrapeptide-5 - POLISH DISTRIBUTOR OF RAW MATERIALS [naturalpoland.com]
- 3. aurelderma.com [aurelderma.com]
- 4. skinmiles.com [skinmiles.com]
- 5. Acetyl Tetrapeptide-5 | EyeSeryl® | Ingredient | Cosmetic Ingredients Guide [ci.guide]
- 6. lelangskincare.com [lelangskincare.com]
- 7. nbinno.com [nbinno.com]
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